

# Unveiling FPCoA: A Technical Guide to its Chemical Identity and Biochemical Interactions

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## Compound of Interest

Compound Name: FPCoA

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## Abstract

This technical guide provides a comprehensive overview of beta-(2-Furyl)propionyl-coenzyme A (**FPCoA**), a synthetic acyl-CoA analog. The document elucidates its full chemical nomenclature and structure, and delves into its known biochemical interactions, particularly its role as a substrate for fatty acyl-CoA dehydrogenase. While specific signaling pathways involving **FPCoA** have not been extensively documented, this guide presents the foundational knowledge of its interaction within the broader context of fatty acid metabolism. Detailed experimental methodologies for synthesizing and analyzing similar acyl-CoA compounds are provided to facilitate further research and application in drug development and metabolic studies.

## Chemical Identification and Properties of FPCoA

**FPCoA** is the commonly used abbreviation for the chemical compound beta-(2-Furyl)propionyl-coenzyme A.<sup>[1]</sup> Its systematic name is S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl] 3-(furan-2-yl)propanethioate.

Key identifiers and properties are summarized in the table below.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C28H42N7O18P3S   | [1]       |
| Molecular Weight  | 889.7 g/mol  | [1]       |
| IUPAC Name        | S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl] 3-(furan-2-yl)propanethioate | [1]       |
| Synonyms          | FPCoA, Coenzyme A, S-2-furanpropanoate, beta-(2-Furyl)propionyl-CoA, beta-(2-Furyl)propionyl-coenzyme A  | [1]       |

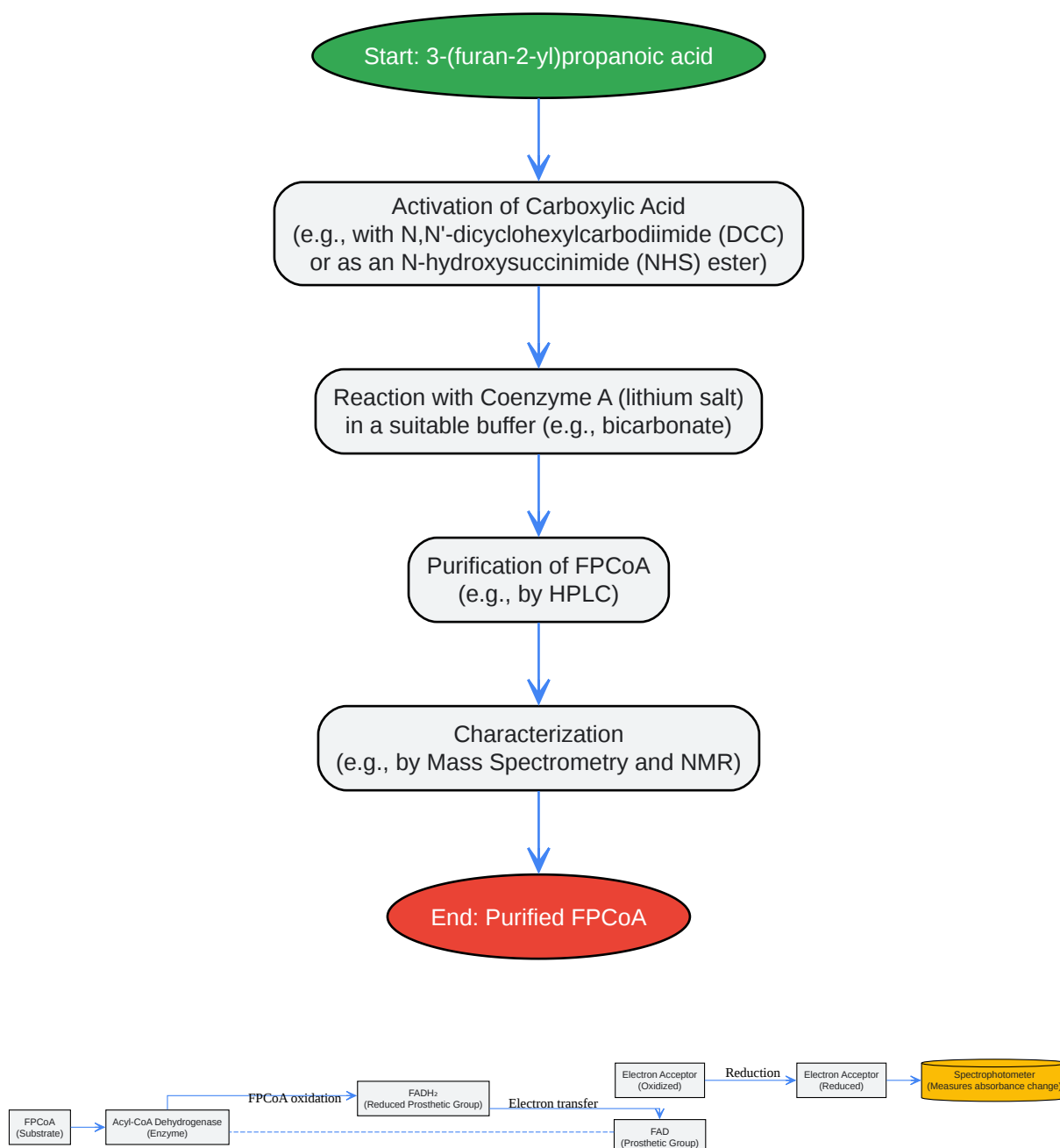
## Biochemical Role and Metabolic Pathway Interaction

The primary known biochemical role of **FPCoA** is its interaction with the enzyme family of fatty acyl-CoA dehydrogenases. These enzymes are crucial in the initial step of each cycle of mitochondrial fatty acid  $\beta$ -oxidation, where they catalyze the introduction of a trans double-bond between the  $\alpha$ - and  $\beta$ -carbons of the acyl-CoA substrate.

**FPCoA** acts as a substrate for "general" fatty acyl-CoA dehydrogenase. This interaction places **FPCoA** within the metabolic pathway of fatty acid oxidation, a key energy-generating process in cells.

## Signaling Pathway Diagram: Fatty Acid $\beta$ -Oxidation





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## References

- 1. Mechanistic studies on fatty acyl-CoA dehydrogenase - PubMed [pubmed.ncbi.nlm.nih.gov]
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